

# Technical Support Center: DEA Reclamation & Purification

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## Compound of Interest

Compound Name: Diethanolamine

CAS No.: 111-42-2

Cat. No.: B1670707

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Topic: Purification of Degraded **Diethanolamine** (DEA) Solutions Audience: Researchers, Process Engineers, and Drug Development Professionals Status: Active | System Version: 2.4

## Introduction: The Chemistry of Decay

Welcome to the DEA Reclamation Support Center. If you are here, your amine system is likely exhibiting symptoms of degradation: foaming, reduced acid-gas loading capacity, or unexplained corrosion.

**Diethanolamine** (DEA) does not just "get dirty"; it chemically evolves. In the presence of CO<sub>2</sub> and heat, DEA forms carbamates which dehydrate into 3-(2-hydroxyethyl)-2-oxazolidinone (HEOD). HEOD reacts further to form N,N,N'-tris(2-hydroxyethyl)ethylenediamine (THEED) and bis(2-hydroxyethyl)piperazine (BHEP). Simultaneously, the ingress of oxygen or process acids creates Heat Stable Salts (HSS).

This guide treats your purification process not as a chore, but as a precise chemical engineering challenge.

## Module 1: Diagnostic Triage

Before deploying purification hardware, you must characterize the contaminant profile. Blind purification often leads to resin fouling or reboiler coking.

Q: How do I distinguish between "spent" amine and "degraded" amine?

A: "Spent" amine simply holds CO<sub>2</sub>/H<sub>2</sub>S and requires regeneration (stripping). "Degraded" amine contains non-regenerable compounds. You must quantify two distinct contaminant classes:

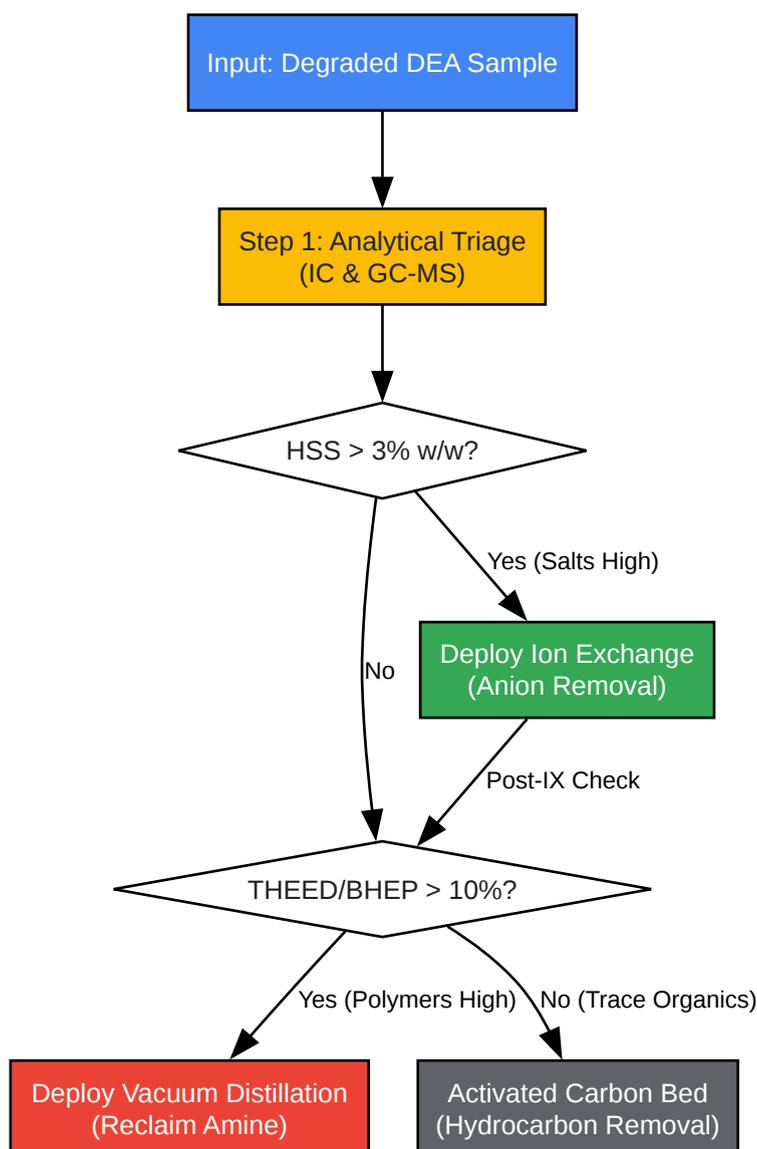
- Heat Stable Salts (HSS): Anions (formate, acetate, oxalate, thiosulfate) that bind to DEA and cannot be removed by steam stripping.
- Organic Degradation Products: High-molecular-weight polymers (THEED, BHEP) that increase viscosity and cause foaming.

Diagnostic Protocol:

- HSS Analysis: Perform Ion Chromatography (IC). If HSS > 3% w/w, immediate Ion Exchange (IX) is required.
- Organic Analysis: Perform GC-MS (Gas Chromatography-Mass Spectrometry). Look for peaks corresponding to BHEP and THEED. If these exceed 10% of total solution, Vacuum Distillation is necessary.

## Visualizing the Decision Logic

Use the following workflow to select your purification unit operation.



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Figure 1: Decision matrix for selecting Ion Exchange vs. Vacuum Distillation based on contaminant species.

## Module 2: Vacuum Distillation (The Heavy Lifter)

Used when organic degradation products (THEED, BHEP) are the primary issue.

Q: My recovery rate is low, and the reboiler sludge is solidifying. What is wrong?

A: You are likely operating at too high a pressure, forcing the reboiler temperature into the thermal degradation zone (>180°C). DEA degrades exponentially faster above 200°C.

The Protocol for High-Yield Reclamation: To recover pure DEA from a sludge of THEED/BHEP, you must lower the boiling point using deep vacuum.

Parameter	Target Range	Critical Limit	Reason
Pressure (Top)	10 - 30 mmHg	Max 50 mmHg	Lowers BP of DEA to <160°C to prevent secondary degradation [1].
Reboiler Temp	160°C - 175°C	Max 180°C	Above 180°C, DEA reacts to form heavy polymers [2].
Reflux Ratio	0.5 - 1.0	N/A	Sufficient to knock back heavier BHEP entrainment.
Feed Location	Mid-Column	N/A	Allows separation of water (overhead) and sludge (bottoms).

### Step-by-Step Troubleshooting:

- **Vacuum Check:** Ensure your system can hold <30 mmHg under load. Leaks are the #1 cause of failure.
- **Caustic Addition:** Add 1-2% NaOH to the feed. This liberates DEA from any residual Heat Stable Salts, allowing the DEA to vaporize while the sodium salts remain in the sludge.
- **Sludge Management:** Do not let the reboiler bottoms become dry. Maintain a "heel" of liquid to keep heat transfer surfaces wetted. If viscosity rises, inject a small slipstream of fresh water or steam condensate to maintain flowability.

## Module 3: Ion Exchange (The Polisher)

Used when Heat Stable Salts (HSS) are the primary issue.[1]

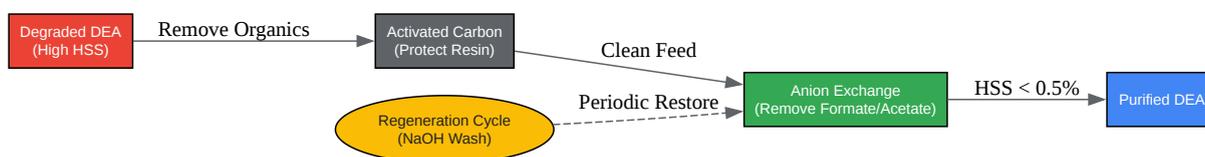
**Q:** Our Ion Exchange (IX) resin capacity drops by 50% after only a few cycles. Is the resin defective?

**A:** Unlikely. The resin is likely being fouled by organic polymers (the degradation products mentioned in Module 2) or you are using the wrong regeneration protocol.

**Mechanism:** HSS removal requires a Strong Base Anion (SBA) resin in the Hydroxide ( $\text{OH}^-$ ) form. The resin swaps its  $\text{OH}^-$  ion for the contaminant anion (e.g., Formate  $\text{HCOO}^-$ ).

The Self-Validating Protocol:

- **Pre-Filtration:** You must pass the amine through an activated carbon filter before the IX unit. This removes the heavy organic polymers (THEED) that coat the resin beads and block ion exchange sites.
- **Regeneration Logic:**
  - **Step 1:** Water flush (2 Bed Volumes).
  - **Step 2:** NaOH Regeneration (4% NaOH, 3 Bed Volumes). Crucial: Flow rate must be slow (2-4 BV/hr) to allow diffusion.
  - **Step 3:** Water Rinse until effluent conductivity matches inlet water.
- **Validation:** Measure the conductivity of the treated amine. A drop in conductivity indicates successful salt removal (since free amine is less conductive than ionic salts).



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Figure 2: Ion Exchange workflow emphasizing the critical carbon pre-filtration step.

## Module 4: Frequently Asked Questions (FAQ)

Q: Can I use activated carbon to remove Heat Stable Salts? A: No. Activated carbon adsorbs non-polar organic molecules (hydrocarbons, high-MW degradation products). It has zero capacity for ionic salts like formates or sulfates. You must use Ion Exchange or Electrodialysis for salts [3].

Q: Why does my purified DEA turn pink/red shortly after distillation? A: This is usually due to trace oxidation or the carryover of iron.

- Troubleshoot: Check your vacuum column's demister pad. If entrainment (liquid droplets carrying iron/sludge) is passing into the overhead condenser, the color will transfer.
- Fix: Install a finer mesh demister or increase the reflux ratio to wash down entrained droplets.

Q: At what concentration of degradation products should I stop reclaiming and just dump the solution? A: Economic tipping point:

- Reclaim: If DEA concentration is >50% and contaminants are <20%.
- Dump/Incinerate: If degradation products (THEED/BHEP) exceed 30-40%. At this level, the viscosity is so high that vacuum distillation becomes energetically inefficient due to poor heat transfer in the reboiler.

## References

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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